

Personal protective equipment for handling Bis(1,5-cyclooctadiene)nickel(0)

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Compound of Interest

Compound Name: Bis(1,5-cyclooctadiene)nickel(0)

Cat. No.: B103923

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Essential Safety and Handling Guide for Bis(1,5-cyclooctadiene)nickel(0)

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **Bis(1,5-cyclooctadiene)nickel(0)**, ensuring laboratory safety and procedural excellence.

Bis(1,5-cyclooctadiene)nickel(0), often abbreviated as Ni(COD)₂, is a vital catalyst in synthetic chemistry. However, its utility is matched by its hazardous nature, demanding rigorous adherence to safety protocols. This guide provides the essential, immediate safety and logistical information for its handling and disposal.

Hazard Summary

Bis(1,5-cyclooctadiene)nickel(0) is a yellow, air-sensitive, moisture-sensitive, and light-sensitive solid.[1] It is classified as a flammable solid and may cause cancer.[1][2] Furthermore, it can lead to an allergic skin reaction known as "nickel itch," a form of dermatitis characterized by skin eruptions.

Personal Protective Equipment (PPE) Requirements

The following table summarizes the necessary personal protective equipment for handling **Bis(1,5-cyclooctadiene)nickel(0)**.

Protection Type	Equipment Specification	Purpose
Eye Protection	Chemical safety goggles (European standard - EN 166) or eyeshields.[2]	To protect against splashes, dust, and mists.[3]
Hand Protection	Appropriate protective gloves.	To prevent skin contact and potential sensitization.
Body Protection	A lab coat or long-sleeved protective clothing.[2]	To prevent skin exposure.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator. Specific recommendations include type N95 (US), type P1 (EN143), or type P3 (EN 143) respirator filters.	To be used when exposure limits may be exceeded, if irritation is experienced, or during large-scale operations. [2]

Experimental Protocol: Safe Handling Workflow

Adherence to a strict, step-by-step protocol is critical for the safe handling of **Bis(1,5-cyclooctadiene)nickel(0)**.

1. Preparation and Engineering Controls:

- All manipulations must be conducted within a certified chemical fume hood.
- Utilize explosion-proof electrical, ventilating, and lighting equipment.[2]
- Work must be performed under an inert atmosphere, such as argon or nitrogen, to prevent degradation of the compound.[1]
- Ensure all sources of ignition (e.g., open flames, hot surfaces, sparks) are absent from the work area.[2]

2. Donning Personal Protective Equipment (PPE):

- Before handling the reagent, put on all required PPE as detailed in the table above.
- Contaminated work clothing should not be allowed out of the laboratory.[4]

3. Aliquoting and Transfer:

- Use spark-proof tools for all transfers.
- Avoid generating dust during handling.[2] If weighing the solid, do so carefully within the fume hood.
- Keep the container tightly closed when not in use.

4. Reaction Quenching and Work-up:

- Quench reactions carefully, considering the reactivity of any remaining Ni(0) species.
- Handle all resulting mixtures and materials as hazardous.

5. Spill Management:

- In case of a spill, immediately remove all sources of ignition.[5]
- Dampen the spilled solid with a solvent like acetone to prevent dust formation.[5]
- Using spark-proof tools, transfer the dampened material and any contaminated absorbent paper into a sealed, appropriate container for hazardous waste.[5]
- Wash the spill area with acetone followed by soap and water.[5]

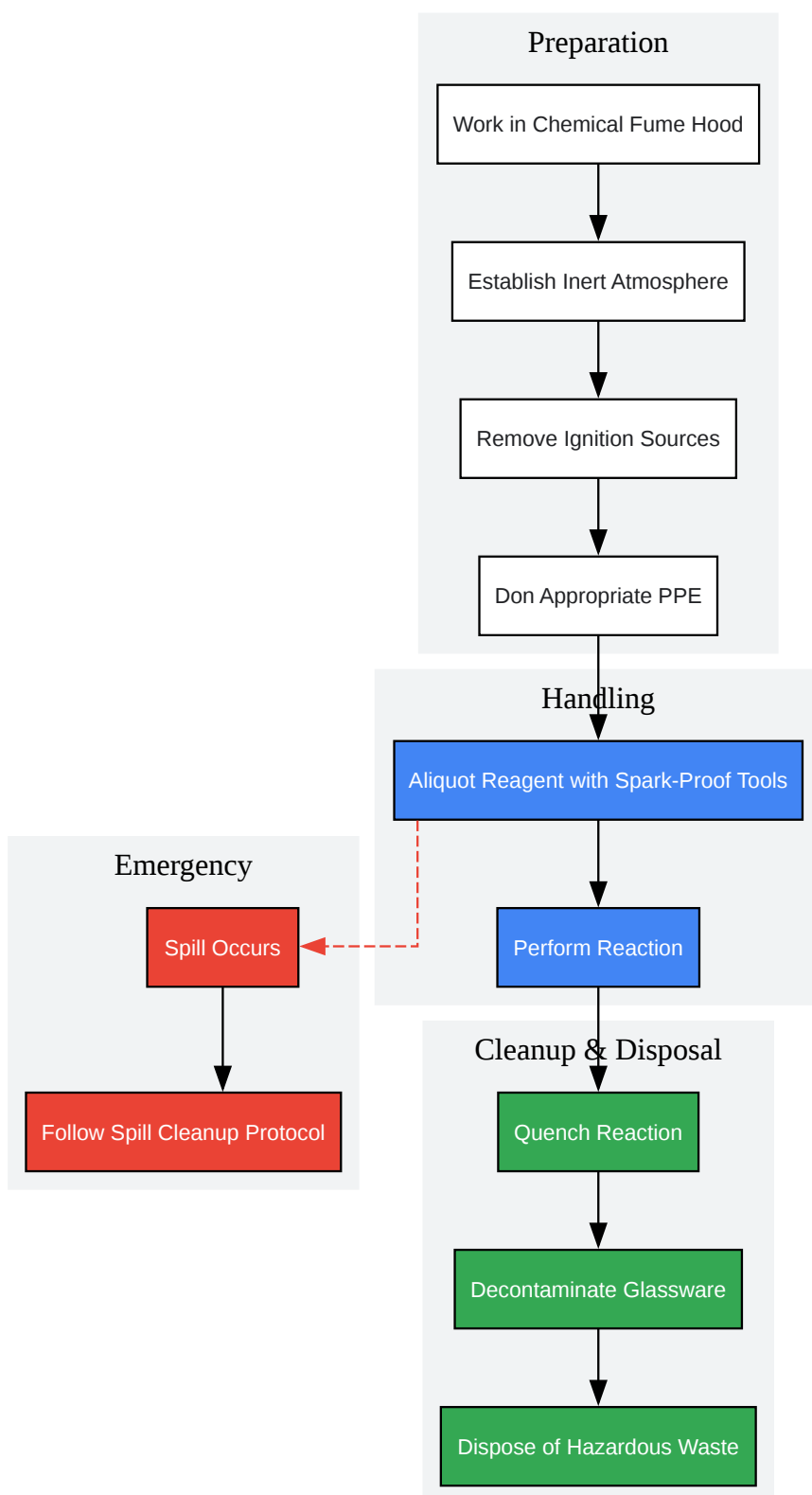
6. Decontamination and Disposal:

- All glassware and equipment that have come into contact with **Bis(1,5-cyclooctadiene)nickel(0)** must be decontaminated.
- Dispose of unused product and contaminated materials as hazardous waste in accordance with federal, state, and local regulations. The container should be sent to an approved waste disposal plant.[4]

- Wash hands thoroughly with soap and water after handling is complete.

Handling Workflow Diagram

The following diagram illustrates the logical flow of the safe handling procedure for **Bis(1,5-cyclooctadiene)nickel(0)**.



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